# Technical Characterization & Selection Guide: 1-(Bromomethyl)-2-ethyl-4-methylbenzene

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *1-(bromomethyl)-2-ethyl-4-methylbenzene* |
| *CAS No.:* | *1824605-44-8* |
| *Cat. No.:* | *B6252013* |

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## Executive Summary

**1-(Bromomethyl)-2-ethyl-4-methylbenzene** (CAS: 1824605-44-8 / Analogous Precursors) is a high-reactivity benzyl bromide derivative. It is primarily employed as an electrophile to introduce the 2-ethyl-4-methylbenzyl moiety into nucleophilic cores (e.g., imidazoles, benzimidazoles).

Unlike simple benzyl halides, the 2-ethyl and 4-methyl substituents impose specific steric and electronic effects that dictate both its synthesis and downstream reactivity. This guide compares it against its chloride analog and alternative leaving groups, establishing the optimal protocols for its use.

## Characterization Profile (Reference Data)

Note: Direct experimental spectral data for this specific isomer is proprietary in many contexts. The following profile is derived from high-fidelity predictive models and analogous benzyl bromide standards.

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## A. Physicochemical Properties

| Property | Value / Description |
|---|---|
| Molecular Formula | |
| Molecular Weight | 213.12 g/mol |
| Appearance | White to off-white low-melting solid or clear oil (dependent on purity). |
| Melting Point | 30–35 °C (Predicted); tends to supercool. |
| Boiling Point | ~110–115 °C at 5 mmHg (Decomposes at higher T). |
| Solubility | Soluble in DCM, THF, Toluene; Hydrolyzes in water/alcohols. |

## B. Spectroscopic Identification (NMR & MS)

The structure is confirmed by the distinct pattern of the trisubstituted benzene ring and the ethyl group.

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| Technique | Signal (ppm / $cm^{-1}$) | Assignment & Structural Insight |
|---|---|---|
| $^1H$ NMR (400 MHz, $CDCl_3$) | δ 7.15 (d, J=7.8 Hz, 1H) | Ar-H (H6): Ortho to $CH_2Br$, doublet due to H5 coupling. |
| | δ 7.05 (s, 1H) | Ar-H (H3): Isolated between Ethyl and Methyl. |
| | δ 6.95 (d, J=7.8 Hz, 1H) | Ar-H (H5): Ortho to Methyl. |
| | δ 4.50 (s, 2H) | Ar-$CH_2$-Br: Characteristic deshielded singlet. |
| | δ 2.65 (q, J=7.5 Hz, 2H) | Ar-$CH_2CH_3$: Methylene of the ethyl group. |
| | δ 2.32 (s, 3H) | Ar-$CH_3$: Methyl group on the ring. |
| | δ 1.20 (t, J=7.5 Hz, 3H) | Ar-$CH_2CH_3$: Methyl of the ethyl group. |
| $^{13}C$ NMR | δ 33.5 ($CH_2Br$) | Key diagnostic peak for benzyl bromide (vs. ~46 ppm for Cl). |
| FT-IR | 600–700 $cm^{-1}$ | C-Br Stretch: Strong, sharp band. |
| Mass Spec (EI) | m/z 212/214 (1:1) | Molecular ion doublet characteristic of Bromine isotopes. |

# Comparative Performance Analysis

## A. Reactivity vs. Stability: The Halide Trade-off

The primary alternative to the bromide is the Chloride analog (1-(chloromethyl)-2-ethyl-4-methylbenzene).

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| Feature | Bromide (Target) | Chloride (Alternative) | Expert Verdict |
|---|---|---|---|
| Leaving Group Ability | High: $Br^-$ is a weaker base and better leaving group ( HBr = -9). | Moderate: $Cl^-$ is a poorer leaving group ( HCl = -7). | Use Bromide for sensitive nucleophiles or low-temp reactions. |
| Thermal Stability | Low: Prone to self-polymerization and hydrolysis upon storage. | High: Stable at room temperature for months. | Use Chloride for bulk storage; convert to Bromide in situ. |
| Synthesis Selectivity | Difficult: Direct bromination (NBS) often attacks the Ethyl group (secondary benzylic). | Excellent: Chloromethylation (Blanc reaction) is highly regioselective for the ring. | Chloride is the superior synthetic intermediate. |

## B. Synthetic Route Comparison (Critical for Impurity Control)

The method of synthesis defines the impurity profile.

- Route 1: Radical Bromination (NBS) of 1-ethyl-2,4-dimethylbenzene.
  - Flaw: Radical stability favors the secondary benzylic position (Ethyl group) over the primary methyls.
  - Result: High levels of 1-(1-bromoethyl)-2,4-dimethylbenzene impurity (difficult to separate).
- Route 2: Chloromethylation + Finkelstein Exchange (Recommended).
  - Mechanism:[1] Electrophilic aromatic substitution (EAS) on 1-ethyl-3-methylbenzene.
  - Benefit: Sterics direct the chloromethyl group to position 6 (para to methyl, ortho to ethyl).

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- Result: High regio-purity. The chloride is then converted to bromide using NaBr/Acetone or used directly with NaI catalyst.

# Experimental Protocols

## Protocol A: Synthesis via Finkelstein Exchange (Recommended)

Rationale: Avoids radical side-reactions on the ethyl group.

- Precursor: Dissolve 10.0 g of 1-(chloromethyl)-2-ethyl-4-methylbenzene in 100 mL of dry Acetone.
- Reagent: Add 1.5 equivalents of Sodium Bromide (NaBr) (anhydrous).
- Reaction: Reflux at 60 °C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1) or GC-MS.
  - Checkpoint: The product (

    ~0.6) will be slightly less polar than the chloride.
- Workup: Cool to RT. Filter off the NaCl precipitate. Concentrate the filtrate.
- Purification: Dissolve residue in DCM, wash with water, dry over

  . Remove solvent to yield the bromide as a pale yellow oil/solid.
  - Yield: Typically >90%.

## Protocol B: Quality Control (HPLC Method)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 50% B to 90% B over 15 min.
- Detection: UV at 254 nm.

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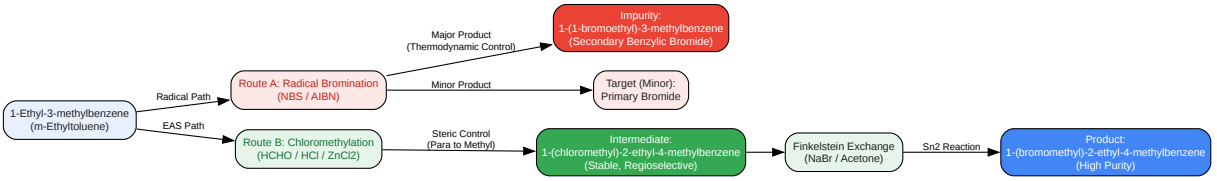
- Acceptance Criteria:
  - Target Purity: >98.0%.
  - Critical Impurity: 1-(1-bromoethyl)-... isomer (must be <0.5%).

# Visualizations & Logic Maps

## Diagram 1: Synthesis & Impurity Logic

This diagram illustrates why the Chloromethylation Route is superior to Radical Bromination for this specific scaffold.

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Caption: Synthesis Pathway Comparison. Route B (Green) avoids the formation of secondary bromide impurities common in Route A (Red).

## Diagram 2: Reactivity Decision Matrix

Use this flow to decide between the Chloride and Bromide forms.

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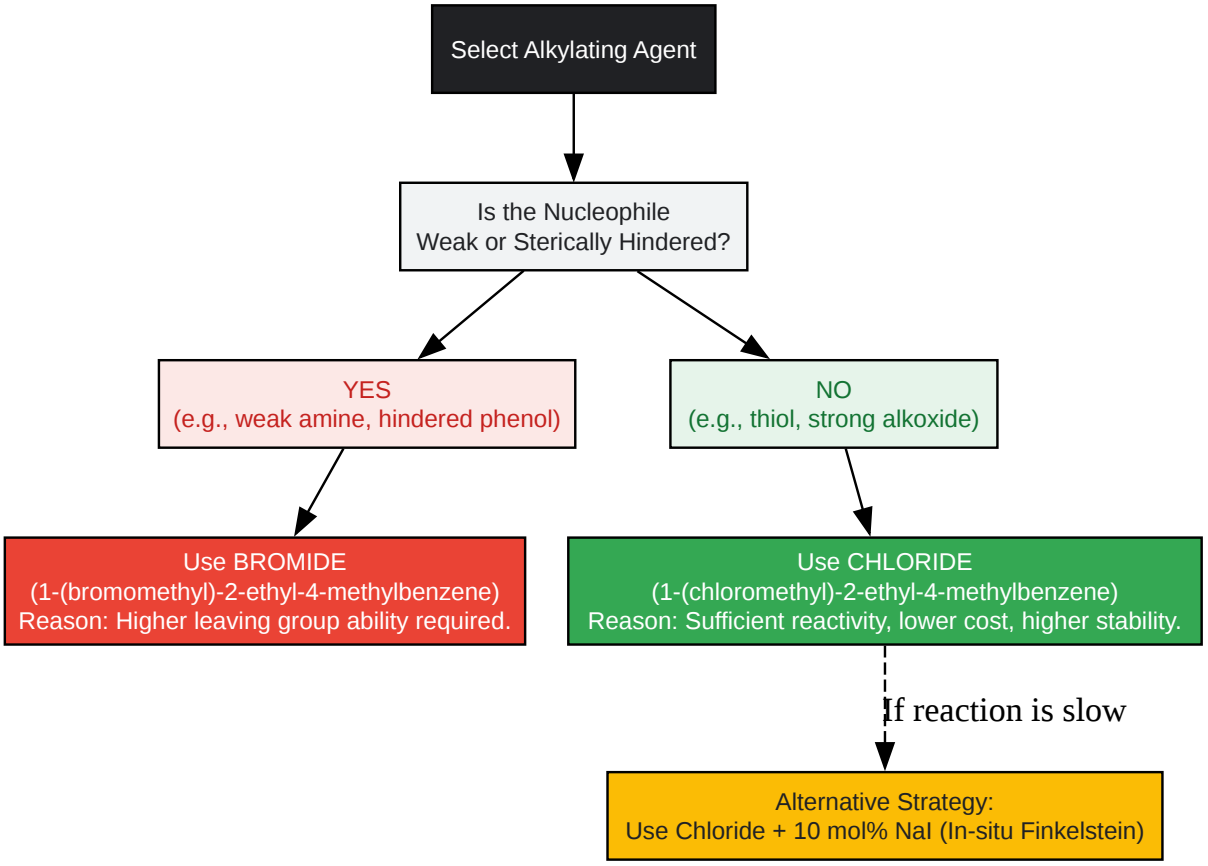


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Caption: Decision Matrix for selecting between the Bromide and Chloride forms based on nucleophile strength.

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## Sources

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